

An In-depth Technical Guide to 4-Methylmorpholine-2,6-dione

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Compound of Interest

Compound Name: 4-Methylmorpholine-2,6-dione

Cat. No.: B1355510

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This document provides a comprehensive overview of the chemical properties, synthesis, applications, and safety protocols for **4-Methylmorpholine-2,6-dione**. Also known as MIDA anhydride, this heterocyclic compound serves as a valuable intermediate in various fields of organic synthesis.

Core Chemical Properties

4-Methylmorpholine-2,6-dione is a white crystalline solid at room temperature.^[1] It is soluble in water and some organic solvents.^[1] Its fundamental identifiers and physicochemical properties are summarized below. There is a notable discrepancy in the reported melting point across different suppliers, which may be attributable to varying purity levels or measurement conditions.

Table 1: Physicochemical Properties of **4-Methylmorpholine-2,6-dione**

Property	Value	Source(s)
Molecular Formula	<chem>C5H7NO3</chem>	[2] [3]
Molecular Weight	129.11 g/mol	[2] [3]
CAS Number	13480-36-9	[1] [2]
Appearance	White crystalline solid	[1]
Melting Point	41-45 °C or 132-135 °C	[2] , [1]
Boiling Point	192-194 °C	[1]
Relative Density	1.299 g/cm ³	[1]

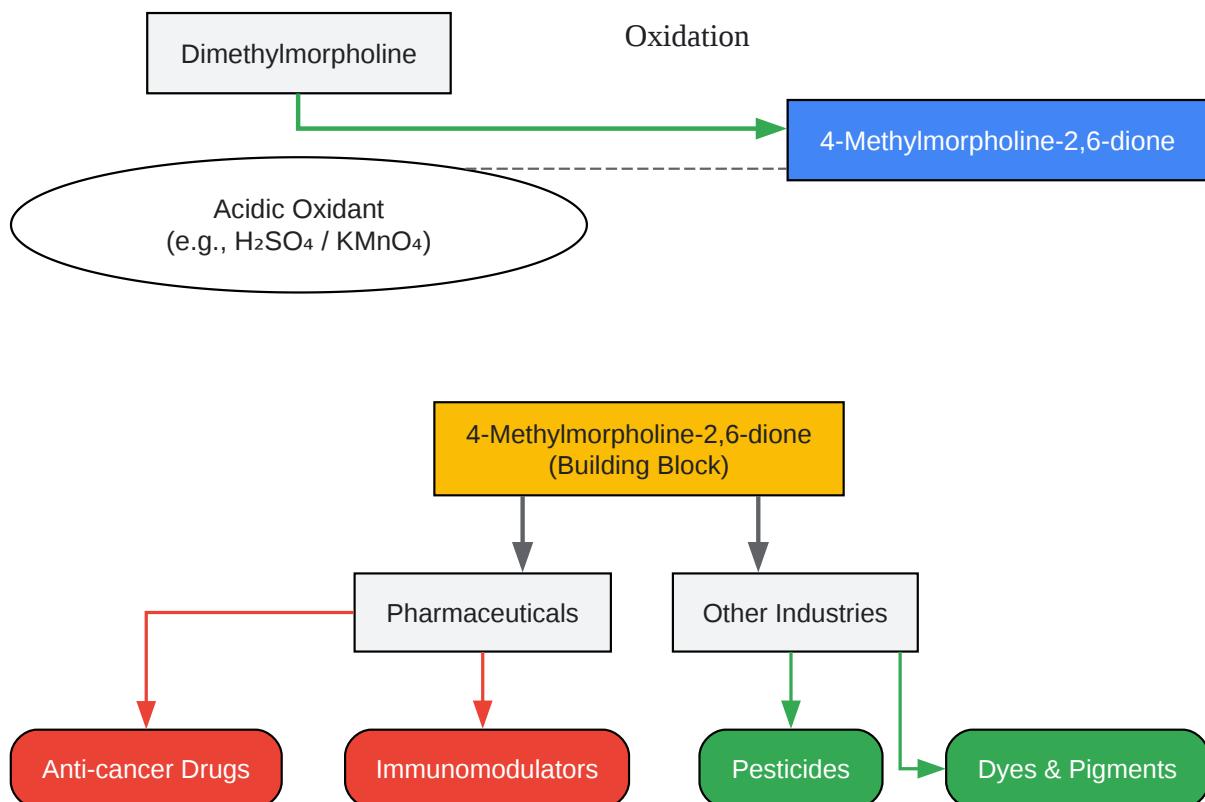
| [Synonyms](#) | [MIDA anhydride](#) | |

Synthesis and Reactivity

4-Methylmorpholine-2,6-dione is primarily utilized as an intermediate in organic synthesis.[\[1\]](#) Its reactivity is centered around the anhydride-like functionality within the morpholine ring structure.

2.1. General Synthesis Pathway

A common laboratory-scale preparation method involves the oxidation of a precursor molecule, dimethylmorpholine.[\[1\]](#) This reaction typically employs a strong oxidizing agent in an acidic medium.



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- 4. To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methylmorpholine-2,6-dione]. BenchChem, [2026]. [Online PDF]. Available at: benchchem.com

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